

An In-depth Technical Guide to the Chemical Structure and Synthesis of Quinagolide

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Compound of Interest

Compound Name: *Quinagolida*
CAS No.: *130793-77-0*
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and synthesis of quinagolide, a non-ergot selective dopamine D2 receptor agonist. It is intended for an audience with a strong background in organic chemistry and drug development. This document details the structural features of quinagolide, outlines various synthetic pathways with available quantitative data, presents detailed experimental protocols for a modern synthetic route, and visualizes key chemical and biological pathways.

Chemical Structure of Quinagolide

Quinagolide is a synthetic, non-ergoline dopamine D2 receptor agonist. Its chemical structure is characterized by a benzo[g]quinoline core. The systematic IUPAC name for quinagolide is (3S,4aS,10aR)-3-(diethylsulfamoylamino)-6-hydroxy-1-propyl-3,4,4a,5,10,10a-hexahydro-2H-benzo[g]quinoline.^[1] The molecule possesses three stereocenters, leading to specific spatial arrangements crucial for its biological activity.

Property	Value
Molecular Formula	C ₂₀ H ₃₃ N ₃ O ₃ S[1]
Molecular Weight	395.56 g/mol
IUPAC Name	(3S,4aS,10aR)-3-(diethylsulfamoylamino)-6-hydroxy-1-propyl-3,4,4a,5,10,10a-hexahydro-2H-benzo[g]quinoline[1]
CAS Number	87056-78-8[1]
Stereochemistry	(3S, 4aS, 10aR)

Below is a 2D representation of the chemical structure of quinagolide, generated using the DOT language.

Caption: 2D Chemical Structure of Quinagolide.

Synthesis Pathways of Quinagolide

Several synthetic routes for quinagolide have been developed since its inception, ranging from initial laboratory-scale syntheses to more refined industrial processes and modern academic approaches.

Sandoz Laboratory Synthesis

The initial synthesis of quinagolide was developed by Sandoz. This route commences with 5-methoxy-2-tetralone and involves a nine-step sequence to construct the core octahydrobenzo[g]quinoline ring system with the correct stereochemistry. A subsequent five-step transformation converts this intermediate into quinagolide. A key step in this later sequence is a Curtius rearrangement to introduce the amine functionality.[2] Due to the multi-step nature and likely modest overall yields, this laboratory route was not deemed practical for large-scale production.[2]

Novartis Industrial Synthesis

To enable large-scale manufacturing, scientists at Novartis devised a more efficient process. This industrial synthesis begins with 1,6-dimethoxynaphthalene. Key steps in this pathway

include selective lithiation, reaction with (2Z)-ethyl 2-cyano-3-ethoxyacrylate, catalytic hydrogenation, and a Birch reduction.[2] The final stereochemistry is established in the concluding steps of the synthesis.[2]

Ring-Closing Metathesis (RCM) Approach

A more recent and well-documented total synthesis of (±)-quinagolide utilizes a Ring-Closing Metathesis (RCM) strategy.[3][4] This approach starts from the readily available meta-hydroxybenzaldehyde. The key features of this synthesis are a pyrolytic elimination to form a key olefin intermediate, followed by an RCM reaction to construct the tricyclic core of quinagolide. A late-stage Hofmann rearrangement is employed to install the crucial 3-aminopiperidine skeleton.[3][4]

The following diagram illustrates the key transformations in the RCM synthesis of quinagolide.



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Caption: Key Stages in the RCM Synthesis of Quinagolide.

Quantitative Data for the RCM Synthesis

The following table summarizes the reported yields for key steps in the Ring-Closing Metathesis synthesis of (±)-quinagolide as described in the literature.[3][5]

Step	Product	Yield (%)
Conversion of ester to carboxamide	Carboxamide Intermediate (4)	90
PIFA-mediated Hofmann rearrangement	Amine Intermediate (16)	82
Sulfonation of amine	Sulfonated Intermediate (17)	71
Demethylation to final product	(±)-Quinagolide (3)	66
Hydrogenation of tricyclic core	rac-Methyl-(3R,4aR,10aR)-6-methoxy-1-propyl-1,2,3,4,4a,5,10,10a-octahydrobenzo[g]quinoline-3-carboxylate (14)	87
Ring-Closing Metathesis	Tricyclic Core (5)	93

Experimental Protocols for the RCM Synthesis

The following are detailed experimental procedures for the final steps of the (±)-quinagolide synthesis via the RCM route, adapted from the literature.[\[3\]](#)

PIFA-Mediated Hofmann Rearrangement

To a solution of the carboxamide intermediate in a mixture of acetonitrile and water (1:1) at 0 °C, [bis(trifluoroacetoxy)iodo]benzene (PIFA) is added. The reaction mixture is stirred at this temperature for 30 minutes and then at room temperature for 12 hours. The reaction is then concentrated under reduced pressure. The residue is dissolved in water, acidified with concentrated HCl, and extracted with diethyl ether. The aqueous layer is then basified with NaHCO₃ and extracted with ethyl acetate. The combined organic layers are concentrated, and the residue is purified by silica gel column chromatography to yield the amine intermediate.

Sulfonation

To a stirred solution of the amine intermediate in dichloromethane at 0 °C, pyridine and diethylsulfamoyl chloride are added. The reaction is stirred at room temperature for 12 hours.

The reaction is then quenched with ice and 1 N NaHCO_3 . The mixture is extracted with dichloromethane, and the combined organic layers are washed with brine, dried over anhydrous Na_2SO_4 , and concentrated. The residue is purified by silica gel column chromatography to afford the sulfonated intermediate.

Demethylation (Final Step)

To a stirred solution of the sulfonated intermediate in dichloromethane at 0 °C, a solution of aluminum chloride and ethanethiol in dichloromethane is added. The reaction mixture is stirred at room temperature for 3 hours. The reaction is then quenched with a saturated solution of sodium potassium tartrate and stirred for 30 minutes. The mixture is extracted with dichloromethane, and the combined organic layers are washed with brine, dried over anhydrous Na_2SO_4 , and concentrated. The residue is passed through a short silica gel column. The product is then dissolved in dichloromethane and precipitated by the addition of HCl in diethyl ether to yield pure ($\pm$)-quinagolide hydrochloride.

Spectroscopic Data

The structural elucidation of quinagolide and its synthetic intermediates relies on various spectroscopic techniques. The following table presents key spectroscopic data for selected intermediates and the final product from the RCM synthesis.^[2]

Compound	¹ H NMR (CDCl ₃ , 200 MHz) δ (ppm)	¹³ C NMR (CDCl ₃ , 50 MHz) δ (ppm)	IR (CHCl ₃) ν _{max} (cm ⁻¹)	HRMS (ESI) m/z
Intermediate 9	7.33–7.00 (m, 6H), 6.63 (d, J = 8.0 Hz, 2H), 4.45 (d, J = 8.3 Hz, 1H), 3.77 (s, 3H), 3.75–3.61 (m, 1H), 3.18–2.82 (m, 4H), 2.66–2.18 (m, 2H), 2.06–1.75 (m, 2H), 1.64–1.50 (m, 1H), 1.36 (s, 9H)	157.1, 155.5, 136.5, 135.3, 129.1 (2C), 128.9 (2C), 126.5, 125.8, 123.4, 121.1, 107.2, 79.2, 55.2, 49.6, 37.3, 34.9, 31.9, 31.2, 28.4 (3C), 26.7	3435, 1698, 1504, 771	[M+H] ⁺ , 414.2097
Intermediate 12	7.11 (t, J = 7.8 Hz, 1H), 6.67 (d, J = 7.8 Hz, 1H), 6.73 (d, J = 7.8 Hz, 1H), 6.26 (s, 1H), 5.74 (s, 1H), 5.66 (dd, J = 8.4, 9.8 Hz, 1H), 5.36–5.08 (m, 2H), 3.81 (s, 3H), 3.78 (s, 3H), 3.67 (d, J = 14.8 Hz, 1H), 3.47 (d, J = 14.8 Hz, 1H), 3.22–2.87 (m, 2H), 2.79–2.24 (m, 5H)	167.0, 157.0, 140.5, 138.4, 136.2, 126.3 (2C), 123.9, 121.1, 117.3, 107.1, 55.2, 54.6, 51.8, 47.6, 44.8, 35.2, 29.0	3435, 1702, 1587, 1215, 771	[M+H] ⁺ , 302.1751

(±)-Quinagolide	(DMSO-d6, 400 MHz): δ 10.08 (br s, 1H), 9.52 (br s, 1H), 7.72 (br s, 1H), 6.95 (t, J = 8.0 Hz, 1H), 6.64 (d, J = 8.0 Hz, 1H), 6.57 (d, J = 8.0 Hz, 1H), 3.25 (q, J = 7.2 Hz, 4H), 3.10-2.90 (m, 3H), 2.80-2.60 (m, 3H), 2.40-2.20 (m, 2H), 2.05-1.90 (m, 2H), 1.80-1.60 (m, 2H), 1.55-1.40 (m, 2H), 1.12 (t, J = 7.2 Hz, 6H), 0.88 (t, J = 7.2 Hz, 3H)	Not explicitly provided in the main text of the cited source.	Not explicitly provided in the cited source.	Not explicitly provided in the cited source.
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Mechanism of Action: Dopamine D2 Receptor Signaling

Quinagolide exerts its therapeutic effect by acting as a selective agonist at dopamine D2 receptors, particularly on lactotroph cells in the anterior pituitary gland. The binding of quinagolide to these G protein-coupled receptors initiates a signaling cascade that leads to the inhibition of prolactin secretion.

The following diagram illustrates the signaling pathway initiated by quinagolide at the dopamine D2 receptor.



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Caption: Quinagolide's Signaling Pathway at the Dopamine D2 Receptor.

This guide has provided a detailed overview of the chemical structure and synthesis of quinagolide, with a focus on providing actionable information for professionals in the field of drug development and chemical research. The provided data and protocols, particularly for the modern RCM synthesis, offer a solid foundation for further investigation and application of this important pharmaceutical compound.

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